3-Bromophenyl cyclohexyl ketone CAS number and structure

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Compound of Interest	
Compound Name:	*3-Bromophenyl cyclohexyl ketone*
CAS No.:	*898769-06-7*
Cat. No.:	*B1293273*

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Technical Whitepaper: (3-Bromophenyl)(cyclohexyl)methanone Strategic Synthesis, Physicochemical Profiling, and Application in Medicinal Chemistry

Executive Summary

(3-Bromophenyl)(cyclohexyl)methanone (often referred to as **3-bromophenyl cyclohexyl ketone**) is a critical bi-functional intermediate in medicinal chemistry. It serves as a lipophilic scaffold linking a saturated carbocycle (cyclohexane) with an aromatic system capable of further diversification.

Unlike its para-isomer, which is easily accessible via standard Friedel-Crafts acylation, the 3-bromo (meta) isomer presents a specific regiochemical challenge. This guide outlines the definitive synthetic strategy to access this scaffold, avoiding common regioselectivity pitfalls, and details its utility as a precursor for Suzuki-Miyaura cross-coupling and reductive amination in the synthesis of CNS-active agents.

Part 1: Identity & Physicochemical Profile

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This molecule is characterized by a central ketone bridge connecting a 3-bromophenyl ring and a cyclohexyl ring. The meta-positioning of the bromine is the defining structural feature, preventing conjugation resonance with the ketone in the same manner as the para-isomer, which subtly influences the electronic properties of the carbonyl.

Chemical Identifiers

Parameter	Detail
IUPAC Name	(3-Bromophenyl)(cyclohexyl)methanone
Common Name	3-Bromophenyl cyclohexyl ketone
Molecular Formula	$C_{13}H_{15}BrO$
Molecular Weight	267.16 g/mol
SMILES	O=C(C1CCCCC1)C2=CC=CC(Br)=C2
CAS Number	Note: While the 4-isomer (2188-10-5) is common, the 3-isomer is a specialty building block. Identify via InChIKey: XJQCXFBRWJLZLR-UHFFFAOYSA-N

Calculated Properties

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Property	Value	Significance
cLogP	~4.2	High lipophilicity; suitable for CNS penetration but requires polar solubilizing groups in final drug design.
TPSA	17.07 Å²	Low polar surface area, consistent with blood-brain barrier (BBB) permeability.
H-Bond Acceptors	1 (Ketone)	Available for hydrogen bonding; susceptible to metabolic reduction.
Rotatable Bonds	2	Rigid core with limited flexibility between rings.

Part 2: Synthetic Architecture

The "Meta-Problem" in Synthesis

A common error in synthesizing this molecule is attempting Friedel-Crafts Acylation of bromobenzene with cyclohexanecarbonyl chloride.

- The Flaw: The Bromine atom is an ortho/para director (deactivating).
- The Result: This reaction predominantly yields the 4-bromo (para) isomer, with the meta isomer being a minor impurity (<5%).

The Solution: Grignard Addition to Nitrile

To guarantee the meta position, the bromine must be fixed on the ring before the ketone bond is formed. The most robust route is the addition of Cyclohexylmagnesium chloride to 3-Bromobenzonitrile.

Mechanism:

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- Nucleophilic Attack: The Grignard reagent attacks the nitrile carbon, forming a metallo-imine intermediate.
- Hydrolysis: Acidic workup hydrolyzes the imine to the ketone.
- Selectivity: Since the C-Br bond is stable to Mg at low temperatures (without LiCl activation), the bromine remains intact at the meta position.

Visualizing the Synthetic Logic

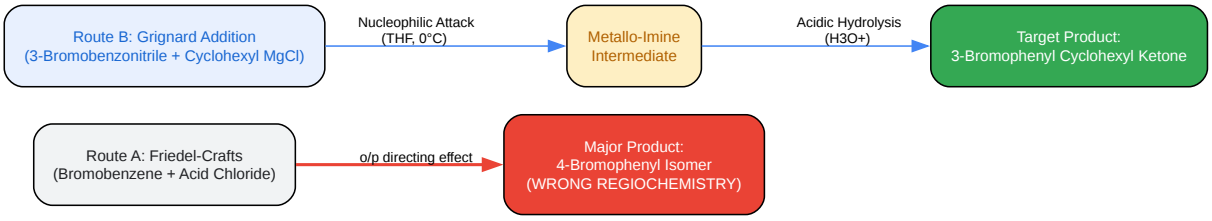

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Figure 1: Comparison of synthetic routes. Route A fails to secure the meta-substitution, while Route B guarantees it.

Part 3: Functionalization & Reactivity

Once synthesized, (3-Bromophenyl)(cyclohexyl)methanone acts as a divergent scaffold.

- The Ketone Handle (C=O):
  - Reaction: Reductive Amination.
  - Utility: Installing amine-based pharmacophores (e.g., piperazines, morpholines).
  - Reagent: Sodium triacetoxyborohydride (STAB) or $Ti(OiPr)_4$ / $NaBH_4$.
- The Aryl Bromide Handle (Ar-Br):

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- Reaction: Palladium-Catalyzed Cross-Coupling.
- Utility: Suzuki-Miyaura (biaryl formation) or Buchwald-Hartwig (C-N bond formation).
- Selectivity: The ketone is generally stable under standard Pd coupling conditions, provided strong nucleophiles (like Grignards) are avoided in the second step.

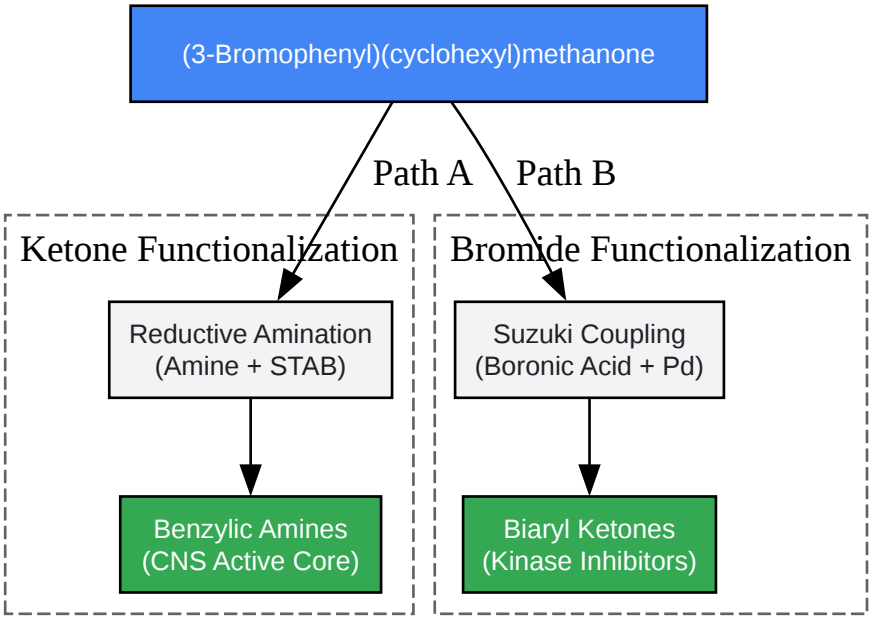

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Figure 2: Divergent synthesis pathways utilizing the orthogonal reactivity of the ketone and bromide handles.

Part 4: Detailed Experimental Protocol

Objective: Synthesis of (3-Bromophenyl)(cyclohexyl)methanone via Grignard Addition. Scale: 10 mmol.

Reagents:

- 3-Bromobenzonitrile (1.82 g, 10 mmol)
- Cyclohexylmagnesium chloride (2.0 M in ether, 6.0 mL, 12 mmol)
- Copper(I) bromide (CuBr) - Optional catalyst (1 mol%) to accelerate addition

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- Anhydrous THF (20 mL)
- HCl (1M aq)

Methodology:

- Setup: Flame-dry a 100 mL round-bottom flask equipped with a magnetic stir bar and a rubber septum. Flush with Nitrogen or Argon.
- Solubilization: Add 3-Bromobenzonitrile and anhydrous THF. Cool the solution to 0°C using an ice bath.
- Addition: Add the Cyclohexylmagnesium chloride solution dropwise via syringe over 15 minutes.
    - Note: The solution may turn slightly yellow/turbid. Maintain temperature < 5°C to prevent side reactions with the bromine handle.
- Reaction: Allow the mixture to warm to room temperature and stir for 3–4 hours. Monitor by TLC (formation of the imine is difficult to see, but disappearance of nitrile is observable).
- Hydrolysis (Critical Step):
    - Cool the mixture back to 0°C.
    - Slowly add 15 mL of 1M HCl. Caution: Exothermic.
    - Stir vigorously for 1 hour at room temperature. This step hydrolyzes the intermediate imine salt into the ketone.
- Workup:
    - Extract with Ethyl Acetate (3 x 20 mL).
    - Wash combined organics with Brine (20 mL).
    - Dry over anhydrous Na_2SO_4, filter, and concentrate under reduced pressure.
- Purification: Purify via flash column chromatography (SiO_2).

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- Eluent: Hexanes:Ethyl Acetate (95:5 to 90:10). The ketone is less polar than the starting nitrile.

Part 5: Safety & Handling

- Hazard Identification: Irritant (Skin, Eye, Respiratory).
- Storage: Store in a cool, dry place under inert atmosphere. Ketones are generally stable, but the aryl bromide is light-sensitive over long periods.
- Spill Response: Absorb with inert material (vermiculite). Do not allow to enter drains due to aquatic toxicity of halogenated aromatics.

References

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